

Application Notes and Protocols for UranyLess Staining of Ultrathin Sections

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: UAU
Cat. No.: B15597215

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

UranyLess is a non-radioactive contrast agent used in transmission electron microscopy (TEM) as a substitute for uranyl acetate.[1][2] It is a proprietary mixture of lanthanides in an aqueous solution that provides strong contrast for a wide variety of biological samples.[3][4] UranyLess has been successfully tested on numerous animal and plant tissues, including intestine, muscle, liver, kidney, nerve, and cell cultures, as well as for negative staining of bacteria, bacteriophages, and polymers.[1][4][5] This document provides detailed protocols for the application of UranyLess for classic double-contrast staining and negative staining of ultrathin sections.

Product Information

Feature	Specification	Source(s)
Composition	Proprietary mix of lanthanides (<1%) in aqueous solution	[6]
pH	6.8 - 7.0	[5][7][8]
Storage	Room temperature, away from direct sunlight	[5][8]
Shelf Life	One year	[8]
Sensitivity	Not sensitive to air or light	[5][9][10][11]
Packaging	30ml airless bottle (stains ~1500 grids), 200ml bottle for automated stainers	[3][5][8]

Safety Precautions

UranylLess is a safer alternative to the radioactive uranyl acetate but should still be handled with care.

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[6][12]
- Handling: Do not eat, drink, or smoke when using this product. Use in a well-ventilated area or fume hood. Avoid breathing dust, fumes, gas, mist, vapors, or spray.[6][12]
- First Aid:
 - Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.[6][12]
 - Skin: Wash with plenty of water and soap. If skin irritation occurs, seek medical attention. [6][12]
 - Inhalation: Remove person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.[12]

- Disposal: Dispose of contents and container to an authorized waste collection point, following regulations for heavy metal waste.[\[3\]](#)[\[6\]](#)

Experimental Protocols

Protocol 1: Classic Double Contrast Staining (UransLess and Lead Citrate)

This protocol is suitable for biological samples fixed with conventional methods (e.g., glutaraldehyde, osmium tetroxide) and embedded in epoxy (e.g., Epon, Araldite, Spurr) or acrylic (e.g., LRWhite, HM20) resins.[\[5\]](#)[\[7\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[13\]](#) It is highly recommended to follow up UransLess staining with a lead citrate counterstain to enhance contrast.[\[3\]](#)[\[5\]](#)[\[7\]](#)

Materials:

- UransLess solution
- Lead Citrate solution (e.g., Reynolds' formula)[\[5\]](#)[\[10\]](#)[\[11\]](#)
- Hydrophobic surface (e.g., Parafilm)
- Fine-tipped tweezers
- Filter paper
- Distilled water (freshly prepared and degassed for rinsing after lead citrate)
- 0.01 N NaOH solution (optional, for rinsing after lead citrate)[\[10\]](#)[\[11\]](#)
- NaOH pellets (to create a CO₂-free atmosphere for lead citrate incubation)

Procedure:

- UransLess Staining:
 - Place a drop of UransLess solution onto a clean, hydrophobic surface.[\[5\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[13\]](#)
 - Carefully place the grid with the ultrathin section onto the drop of UransLess.

- Incubate for 1 to 2 minutes at room temperature.[\[5\]](#)[\[7\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[13\]](#)
- Using tweezers, pick up the grid and blot the excess solution with filter paper.[\[5\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[13\]](#)
- Wash the grid by rinsing with distilled water.[\[5\]](#)[\[9\]](#)[\[11\]](#)[\[13\]](#) Note: For tissues rich in lipids, reducing water wash times may improve contrast as UranyLess does not fix to the tissue and can be washed away.[\[7\]](#)
- Allow the grid to air dry completely.[\[5\]](#)[\[10\]](#)[\[11\]](#)[\[13\]](#)
- Lead Citrate Counterstaining:
 - In a petri dish containing NaOH pellets to create a CO₂-free atmosphere, place a drop of lead citrate solution on a hydrophobic surface.[\[7\]](#)[\[10\]](#)
 - Place the dry, UranyLess-stained grid onto the drop of lead citrate.
 - Incubate for 1 minute.[\[10\]](#)[\[11\]](#)
 - Remove the grid and immediately rinse thoroughly with freshly prepared, degassed distilled water or a 0.01N NaOH solution.[\[9\]](#)[\[10\]](#)[\[11\]](#)
 - Blot the grid with filter paper and allow it to dry completely before viewing in the TEM.[\[10\]](#)[\[11\]](#)

Quantitative Staining Parameters

Step	Reagent	Incubation Time	Washing
1	UranyLess	1 - 2 minutes	Distilled water rinse
2	Lead Citrate	1 minute	Freshly prepared distilled water or 0.01N NaOH

Protocol 2: Negative Staining

This technique is used for visualizing the morphology of isolated particles such as viruses, bacteria, proteins, nanoparticles, and liposomes.[\[4\]](#)[\[7\]](#)[\[9\]](#)[\[11\]](#)

Materials:

- UranylLess solution
- Sample suspension (~10 μ l)
- Formvar-carbon coated TEM grid
- Hydrophobic surface (e.g., Parafilm)
- Fine-tipped tweezers
- Filter paper

Procedure:

- Place a drop of your sample suspension and a separate drop of UranylLess onto a hydrophobic surface.[\[4\]](#)[\[7\]](#)[\[9\]](#)[\[11\]](#)
- Place the formvar-carbon coated grid on the drop of the sample suspension for approximately 1 minute.[\[4\]](#)[\[7\]](#)[\[9\]](#)[\[11\]](#)
- Blot the grid with filter paper to remove excess sample.[\[4\]](#)[\[7\]](#)[\[9\]](#)[\[11\]](#)
- Transfer the grid to the drop of UranylLess and incubate for 1 minute.[\[4\]](#)[\[7\]](#)[\[9\]](#)[\[11\]](#)
- Blot the grid again with filter paper to remove excess stain.[\[4\]](#)[\[7\]](#)[\[9\]](#)[\[11\]](#)
- Allow the grid to air dry for at least 5 minutes before observation in the TEM.[\[4\]](#)[\[7\]](#)[\[9\]](#)[\[11\]](#)

Special Considerations and Formulations

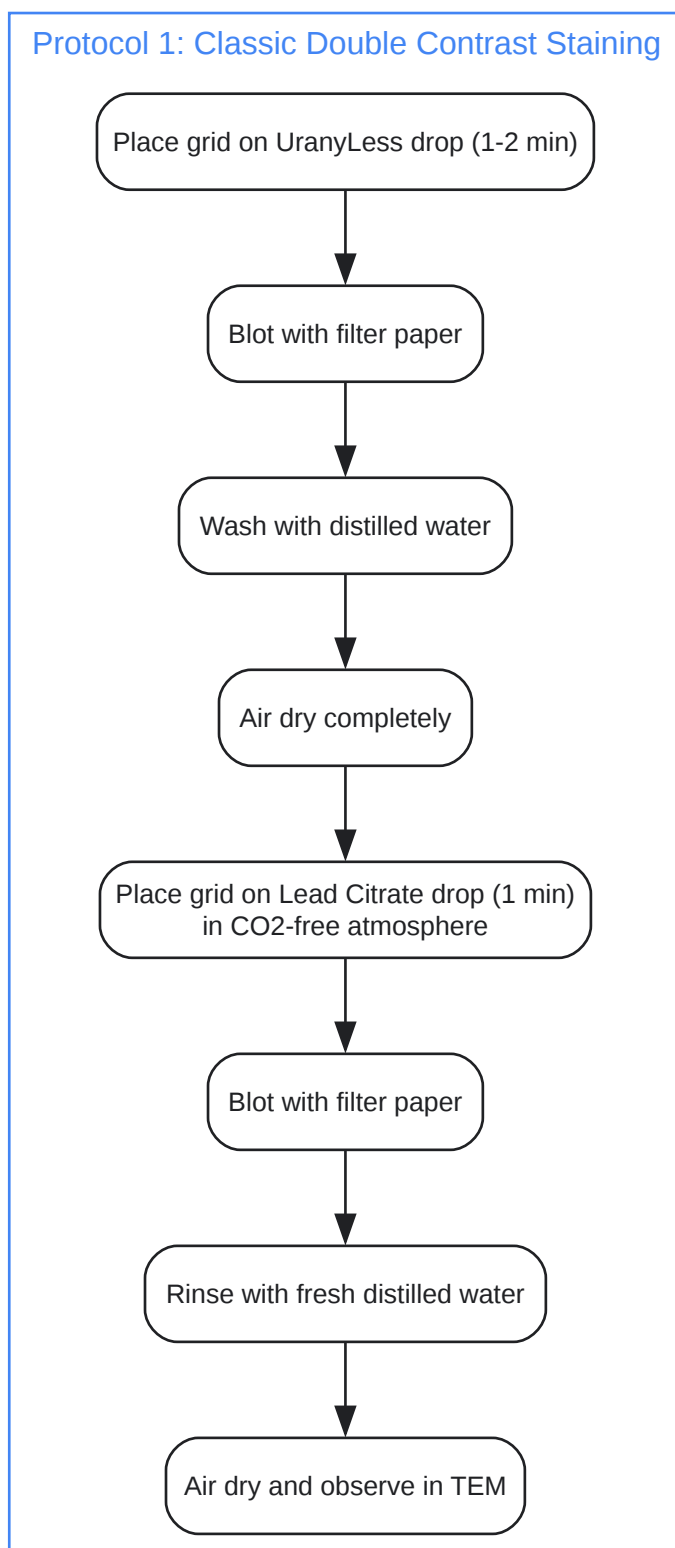
- Automated Staining: For automated systems like the Leica EM Stain, a 200ml bottle of UranylLess is available.[\[7\]](#) When using automated stainers, it is crucial not to wash for longer than 10 minutes to avoid losing contrast.[\[1\]](#)[\[5\]](#)[\[8\]](#)[\[14\]](#)

- **Dense and Lipid-Rich Tissues:** For tissues that are difficult to contrast, such as those rich in collagen or lipids, an ethanolic solution of UranyLess is available.[7][14] The recommended protocol involves staining for 2 to 8 minutes, followed by washing with 30% ethanol.[14]
- **Cryo-Applications:** An anhydrous UranyLess in acetone is formulated for cryo-fixation and automatic freeze substitution (AFS) applications.[7] When used with OsO₄, a specific protocol should be followed to prevent undesirable interactions.[7]

Troubleshooting and Technical Tips

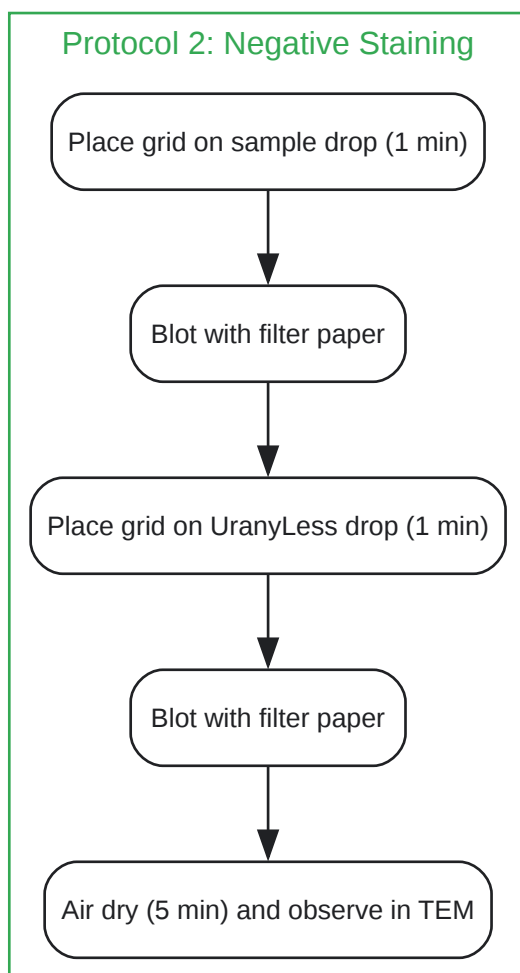
- **Precipitates:** If any precipitate is observed in the UranyLess or lead citrate solutions, filter the solution before use.[9][10][11]
- **Refrigeration:** Do not store UranyLess or lead citrate in the refrigerator.[9][11] If they have been refrigerated, allow them to return to room temperature before use to ensure consistent staining times.[10][11]
- **Intense Staining:** If the staining is too intense, you can wash the grid with water for an additional minute.[4][13]
- **Weak Contrast:** For lipid-rich tissues, reduce the duration of the water washes after UranyLess incubation.[7]

Visualized Workflows



[Click to download full resolution via product page](#)

Caption: Workflow for classic double contrast staining.



[Click to download full resolution via product page](#)

Caption: Workflow for negative staining of particulate samples.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. emsdiasum.com \[emsdiasum.com\]](#)
- [2. emsdiasum.com \[emsdiasum.com\]](#)

- [3. UranylLess efficient TEM staining solution is uranyl acetate free; additional contrast enhancement with 3% lead citrate \[microtonano.com\]](#)
- [4. emsdiasum.com \[emsdiasum.com\]](#)
- [5. emsdiasum.com \[emsdiasum.com\]](#)
- [6. microtonano.com \[microtonano.com\]](#)
- [7. Uranylless solution | High-Quality Solutions \[uranylless.com\]](#)
- [8. proscitech.com.au \[proscitech.com.au\]](#)
- [9. TSB UranylLess classic and negative staining protocols \[microtonano.com\]](#)
- [10. Protocol of use - Uranylless \[uranylless.com\]](#)
- [11. UranylLess-Tips & Tricks \[scienceservices.eu\]](#)
- [12. emsdiasum.com \[emsdiasum.com\]](#)
- [13. microtonano.com \[microtonano.com\]](#)
- [14. Uranylless EM Stain \[scienceservices.eu\]](#)
- [To cite this document: BenchChem. \[Application Notes and Protocols for UranylLess Staining of Ultrathin Sections\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b15597215/docs#application-notes-and-protocols-for-uranylless-staining-of-ultrathin-sections\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)